The Indazole Scaffold: A Privileged Core for Kinase Inhibition

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Compound of Interest

Compound Name: *7-Chloro-6-methoxy-1H-indazole*

Cat. No.: *B12841998*

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The 1H-indazole ring system, a bicyclic heterocycle composed of a fused benzene and pyrazole ring, is recognized in medicinal chemistry as a "privileged scaffold".[2][3] This designation stems from its structural ability to interact with a multitude of biological targets, making it a fertile starting point for drug discovery.[4][5] Its defining feature, particularly for kinase inhibition, is the N-H donor and N2 lone-pair acceptor motif of the pyrazole ring. This arrangement expertly mimics the adenine region of ATP, enabling the indazole core to function as a "hinge-binder," forming critical hydrogen bonds with the backbone of the kinase hinge region, a conserved segment that connects the N- and C-lobes of the kinase domain. This interaction anchors the inhibitor within the ATP-binding pocket, forming the foundation of its inhibitory activity.[6]

The versatility of the indazole nucleus allows for extensive chemical modification at various positions, enabling the fine-tuning of potency, selectivity, and pharmacokinetic properties.[2] FDA-approved drugs such as Axitinib and Pazopanib, which feature the indazole core, underscore the clinical success of this scaffold in oncology.[5][6]

Decoding the Role of Substituents: The Impact of Chloro and Methoxy Groups

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The biological activity of an indazole-based inhibitor is not dictated by the core alone. The nature and position of substituents on the benzene ring are critical for modulating its interaction with the target kinase and its overall drug-like properties.

- Methoxy Group (–OCH_3): The 6-methoxy substitution, as seen in our topic molecule, can serve multiple functions. It can act as a hydrogen bond acceptor, forming additional interactions with residues in the active site. Furthermore, its electron-donating nature can influence the overall electron density of the ring system, potentially modulating the strength of the hinge-binding interaction. In some contexts, the methoxy group can be strategically positioned to enhance selectivity by creating steric hindrance that prevents binding to off-target kinases.[6]

- Chloro Group (–Cl): The 7-chloro substitution introduces a halogen atom that can participate in halogen bonding, a non-covalent interaction with backbone carbonyls or other electron-rich atoms within the active site, thereby increasing binding affinity. Its lipophilic nature can enhance cell permeability. Moreover, the placement of a chlorine atom can serve to block a site of potential metabolism, improving the metabolic stability and half-life of the compound.[7] The combination of these substituents, as in **7-Chloro-6-methoxy-1H-indazole**, presents a compelling profile for a potential kinase inhibitor.

Key Signaling Pathways Targeted by Indazole-Based Inhibitors

The broad applicability of the indazole scaffold has led to the development of inhibitors for numerous kinase families involved in critical cellular signaling pathways, particularly in oncology and neurodegenerative diseases.

Fibroblast Growth Factor Receptor (FGFR) Pathway

Dysregulation of FGFR signaling is a known driver in various cancers.[8] Indazole derivatives have been successfully developed as potent FGFR inhibitors. These inhibitors typically occupy the ATP-binding pocket, with the indazole core forming hydrogen bonds with the hinge region. Substituents on the indazole ring then extend into other regions of the active site to confer potency and selectivity.

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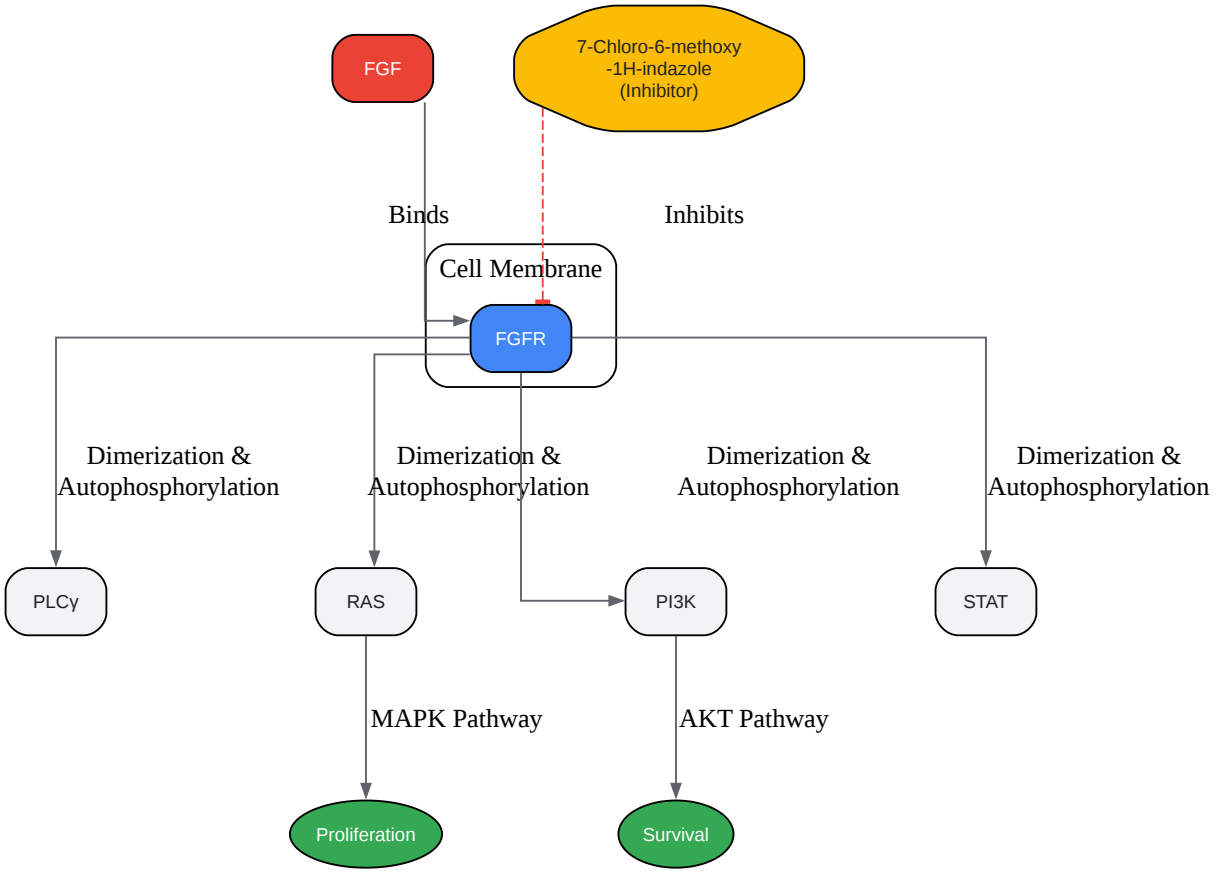

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FGFR signaling pathway and point of inhibition.

Leucine-Rich Repeat Kinase 2 (LRRK2) Pathway

Mutations leading to the hyperactivity of LRRK2 are a significant genetic cause of Parkinson's disease. Developing brain-penetrant LRRK2 inhibitors is a major therapeutic goal. Indazole-based compounds have emerged as a promising class of LRRK2 inhibitors, designed to cross the blood-brain barrier and selectively engage the LRRK2 kinase in the central nervous system.[7]

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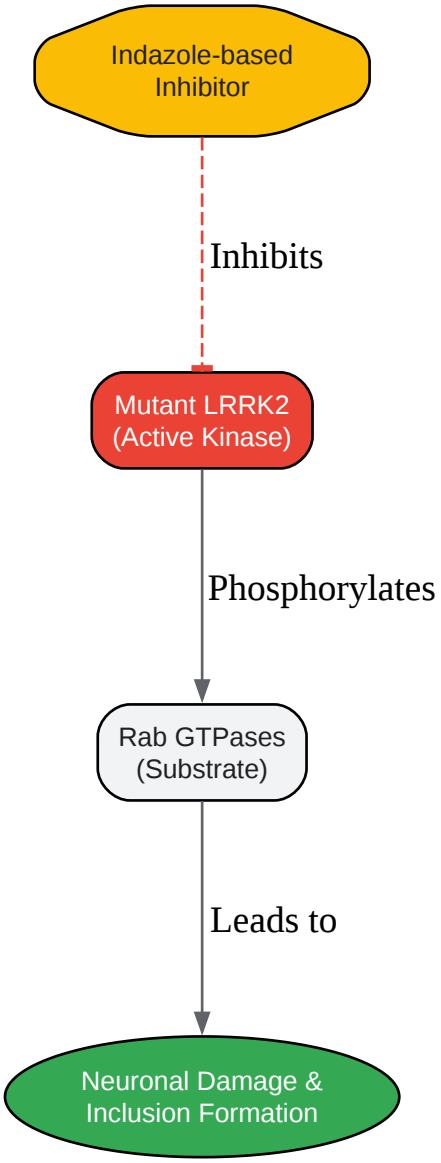

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LRRK2 pathway in Parkinson's and inhibitor action.

Experimental Workflow for Characterizing a Novel Indazole Inhibitor

The following section outlines a robust, self-validating experimental cascade for the comprehensive biological characterization of a novel compound like **7-Chloro-6-methoxy-1H-indazole**.

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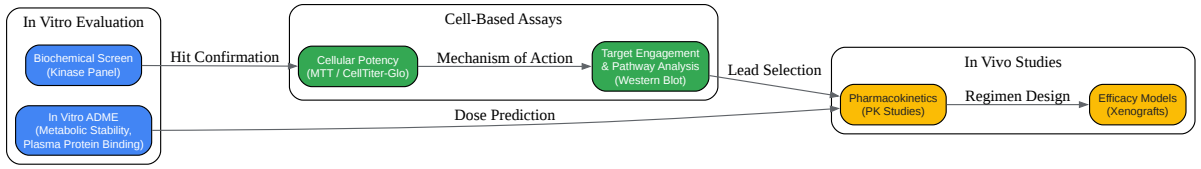

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Tiered workflow for kinase inhibitor characterization.

Protocol: Broad-Spectrum Kinase Panel Screening

Objective: To determine the inhibitory activity and selectivity profile of the test compound against a large panel of human kinases.

Methodology:

- Compound Preparation: Prepare a 10 mM stock solution of **7-Chloro-6-methoxy-1H-indazole** in 100% DMSO.
- Assay Concentration: Perform the primary screen at a single concentration (e.g., 1 or 10 µM) to identify initial hits.
- Kinase Reaction: Use a validated in vitro assay format (e.g., ADP-Glo™, Z'-LYTE™). For each kinase, combine the enzyme, the appropriate substrate, and ATP in a buffered solution.
- Inhibitor Addition: Add the test compound to the reaction mixture. Include a positive control (a known inhibitor for that kinase) and a negative control (DMSO vehicle).
- Incubation: Incubate the reaction plates at 30°C for a specified time (e.g., 60 minutes).
- Signal Detection: Stop the reaction and add the detection reagent according to the manufacturer's protocol. Read the signal (luminescence or fluorescence) on a plate reader.

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- Data Analysis: Calculate the percent inhibition for the test compound relative to the controls.
  - % Inhibition = 100 * (1 - (Signal_Compound - Signal_Min) / (Signal_Max - Signal_Min))
  - Hits are typically defined as compounds causing >50% or >75% inhibition.

Protocol: Cell-Based Proliferation Assay (MTT Assay)

Objective: To determine the concentration at which the test compound inhibits cancer cell growth by 50% (IC_{50}).

Methodology:

- Cell Seeding: Seed cancer cells (e.g., a cell line with known FGFR dysregulation) in a 96-well plate at a predetermined density (e.g., 5,000 cells/well) and allow them to adhere overnight.
- Compound Treatment: Prepare serial dilutions of **7-Chloro-6-methoxy-1H-indazole** in cell culture medium. Add the dilutions to the cells, ensuring a final DMSO concentration below 0.5%. Include vehicle-only wells as a control.
- Incubation: Incubate the plate for 72 hours at 37°C in a humidified 5% CO_2 incubator.
- MTT Addition: Add MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to each well and incubate for another 4 hours. Viable cells will reduce the yellow MTT to purple formazan crystals.
- Solubilization: Add solubilization solution (e.g., DMSO or a detergent-based buffer) to dissolve the formazan crystals.
- Absorbance Reading: Read the absorbance at 570 nm using a microplate reader.
- Data Analysis: Plot the percentage of cell viability versus the log of the compound concentration. Fit the data to a four-parameter logistic curve to determine the IC_{50} value.

Protocol: In Vitro Metabolic Stability Assay

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Objective: To assess the rate at which the test compound is metabolized by liver enzymes, providing an estimate of its intrinsic clearance.

Methodology:

- System Preparation: Use liver microsomes (human, rat) as the source of metabolic enzymes. Prepare an incubation mixture containing microsomes and a NADPH-regenerating system in a phosphate buffer (pH 7.4).
- Initiate Reaction: Pre-warm the mixture to 37°C. Add the test compound (e.g., at 1 µM final concentration) to initiate the reaction.
- Time-Point Sampling: At various time points (e.g., 0, 5, 15, 30, 60 minutes), take an aliquot of the reaction mixture and quench it by adding ice-cold acetonitrile containing an internal standard.
- Sample Processing: Centrifuge the samples to pellet the protein. Collect the supernatant for analysis.
- LC-MS/MS Analysis: Quantify the remaining parent compound in each sample using a validated Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method.
- Data Analysis: Plot the natural log of the percentage of remaining parent compound versus time. The slope of the linear regression line corresponds to the degradation rate constant (k).
    - In vitro half-life (t½) = 0.693 / k
    - Intrinsic Clearance (CLint) = (0.693 / t½) * (mL incubation / mg microsomal protein)

Data Synthesis and Interpretation

Effective data presentation is crucial for decision-making in drug discovery. Quantitative data should be summarized in clear, comparative tables.

Table 1: Representative Kinase Inhibition Profile

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Kinase Target	% Inhibition @ 1 μM	IC_{50} (nM)
FGFR1	**98%**	**15**
FGFR2	95%	25
VEGFR2	75%	250
LRRK2	45%	1,200
EGFR	10%	>10,000
SRC	5%	>10,000

(Note: Data are hypothetical and for illustrative purposes only)

Table 2: Summary of In Vitro and Cellular Properties

Parameter	Value
Cellular Potency	
HCT116 IC_{50} (μM)	0.5
A549 IC_{50} (μM)	1.2
In Vitro ADME	
Human Microsomal t½ (min)	45
Rat Microsomal t½ (min)	20
Human Plasma Protein Binding	98.5%

(Note: Data are hypothetical and for illustrative purposes only)

Conclusion and Future Perspectives

The substituted 1H-indazole scaffold remains a cornerstone of modern medicinal chemistry, particularly in the development of targeted kinase inhibitors. While specific data on **7-Chloro-6-methoxy-1H-indazole** is not yet prevalent in the literature, its structure embodies key features—a potent hinge-binding core functionalized with strategically placed chloro and methoxy

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groups—that suggest a strong potential for biological activity. The experimental workflows and foundational principles detailed in this guide provide a comprehensive framework for researchers to unlock the therapeutic potential of this and other novel indazole derivatives, driving the next wave of innovation in targeted therapies.

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